

Essential Guide to the Proper Disposal of N-563

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Compound of Interest

Compound Name: N 563

Cat. No.: B1663612

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For researchers and drug development professionals, the diligent management of chemical reagents is fundamental to laboratory safety and environmental stewardship. This document provides a comprehensive, procedural guide for the safe and effective disposal of N-563 (CAS# 140686-92-6), a biochemical identified as an analog of 15-deoxyspergualin. While one safety data sheet suggests a product with a similar identifier is not classified as hazardous, the research nature of N-563 necessitates a cautious approach, treating it as a potentially hazardous substance.

Immediate Safety and Handling Protocols

Before commencing any disposal procedures, it is critical to handle N-563 with appropriate safety measures to mitigate potential exposure risks.

Personal Protective Equipment (PPE):

All personnel handling N-563 must use the personal protective equipment outlined in the table below.

PPE Item	Specification	Rationale
Gloves	Nitrile or other chemically resistant gloves.	To prevent dermal contact.
Eye Protection	Chemical safety goggles or a face shield.	To protect eyes from splashes or airborne particles.
Lab Coat	Standard laboratory coat.	To protect clothing and skin from contamination.
Respiratory Protection	A NIOSH/MSHA-approved respirator (if dusts may be generated).	To prevent inhalation of the compound.

Engineering Controls:

All handling of this compound should be conducted within a certified chemical fume hood to minimize inhalation exposure.

Step-by-Step Disposal Protocol

The disposal of N-563 must be managed as hazardous chemical waste in accordance with institutional, local, state, and federal regulations.

- Waste Segregation:
 - All waste contaminated with N-563 must be segregated from general laboratory waste streams.
 - This includes:
 - Unused or expired solid N-563.
 - Solutions containing N-563.
 - Contaminated consumables such as pipette tips, centrifuge tubes, gloves, and bench paper.

- Containerization:
 - Solid Waste: Collect all solid waste, including contaminated PPE, in a clearly labeled, sealed, and leak-proof hazardous waste container.
 - Liquid Waste: Collect solutions containing N-563 in a sturdy, sealed, and chemically compatible container. Ensure the container is properly capped to prevent spills.
 - Sharps Waste: Any sharps (e.g., needles, razor blades) contaminated with N-563 must be disposed of in a designated, puncture-resistant sharps container.
- Labeling:
 - Affix a "Hazardous Waste" label to all waste containers.
 - The label must include the full chemical name ("N-563" and its IUPAC name if available), the CAS number (140686-92-6), and any known hazard information.
 - Indicate the date when the waste was first added to the container.
- Storage:
 - Store the sealed and labeled hazardous waste containers in a designated and secure Satellite Accumulation Area (SAA) near the point of generation.
 - Ensure the storage area is away from incompatible chemicals to prevent accidental reactions.
- Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of the N-563 waste.
 - Provide the EHS department with all available information regarding the compound.
 - Do not dispose of N-563 down the drain or in the regular trash.

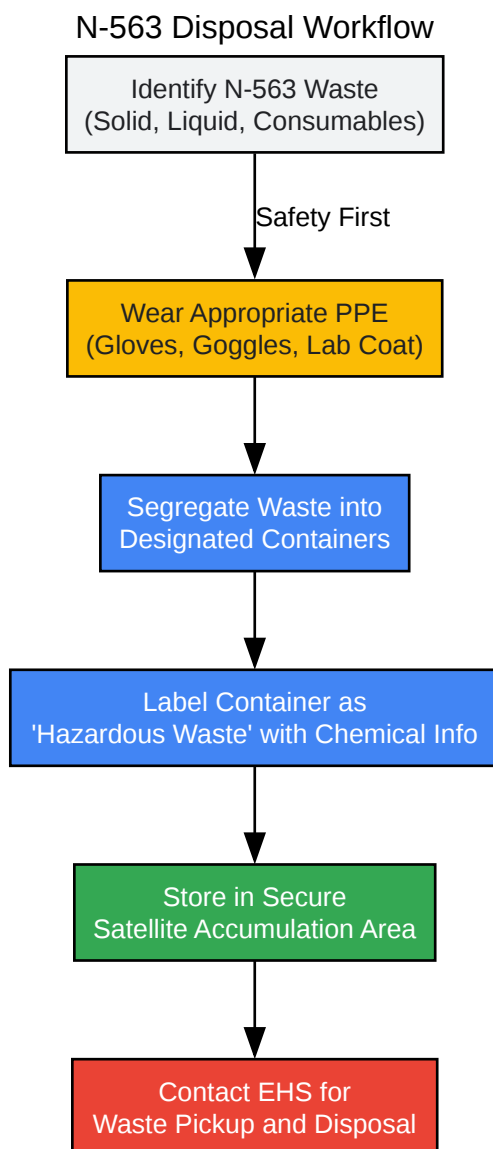
Spill Management Protocol

In the event of a spill, immediate and appropriate action is required to contain and clean up the material safely.

- **Evacuate and Secure the Area:** Alert personnel in the vicinity and restrict access to the contaminated zone.
- **Ventilate the Area:** Ensure adequate ventilation, if it is safe to do so.
- **Contain the Spill:**
 - For solid material, carefully sweep the spilled compound to prevent dust generation.
 - For solutions, absorb the spill with an inert material such as vermiculite, dry sand, or a chemical absorbent pad.
- **Collect the Waste:** Place the contained material and any contaminated absorbents into a clearly labeled, sealable hazardous waste container.
- **Decontaminate the Area:** Clean the spill area with a suitable solvent, followed by soap and water. All cleaning materials must also be disposed of as hazardous waste.

Experimental Workflow for Disposal

The following diagram illustrates the logical workflow for the proper disposal of N-563.



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N-563 Disposal Workflow

- To cite this document: BenchChem. [Essential Guide to the Proper Disposal of N-563]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1663612#n-563-proper-disposal-procedures\]](https://www.benchchem.com/product/b1663612#n-563-proper-disposal-procedures)

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